

Proper Disposal Procedures: 3-Chloro-1-(2-hydroxyphenyl)-1-propanone

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Compound of Interest

Compound Name: 3-Chloro-1-(2-hydroxyphenyl)-1-propanone

CAS No.: 35999-21-4

Cat. No.: B3032686

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CAS: 7404-50-4 |

-Chloropropiophenone Derivative[1][2]

Executive Summary: Immediate Action Plan

- Primary Classification: Halogenated Organic Waste.[2]
- Critical Prohibition: Never dispose of this compound down the drain.[2][3][4] It is an alkylating agent with high aquatic toxicity potential.[2]
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.[1][2]
- Immediate Spill Control: Do not use water initially; absorb with inert material (vermiculite/sand).[2]

Chemical Profile & Hazard Mechanism

To handle this compound safely, one must understand its reactivity. **3-Chloro-1-(2-hydroxyphenyl)-1-propanone** is not merely an irritant; it is a

-chloroketone.^{[1][2]}

The Mechanism of Toxicity (The "Why"): Under basic conditions or physiological pH, this molecule can undergo

-elimination of the chloride ion to form a vinyl ketone (enone).^[2] This enone is a potent Michael acceptor that can irreversibly alkylate DNA and proteins (specifically cysteine residues).^[2] This alkylating potential drives the strict requirement for segregation from general organic waste streams.^[2]

Table 1: Physical & Hazard Data

Property	Specification	Operational Implication
CAS Number	7404-50-4	Use for waste labeling and inventory tracking. ^{[1][2]}
Molecular Formula		Contains Chlorine; mandates "Halogenated" stream. ^[2]
Physical State	Solid (Crystalline)	Dust inhalation risk; requires N95 or fume hood. ^[2]
Reactivity	Alkylating Agent	Incompatible with strong bases (triggers elimination).
GHS Signals	Warning/Danger	H315 (Skin), H319 (Eye), H335 (Resp), H302 (Oral). ^{[2][5]}

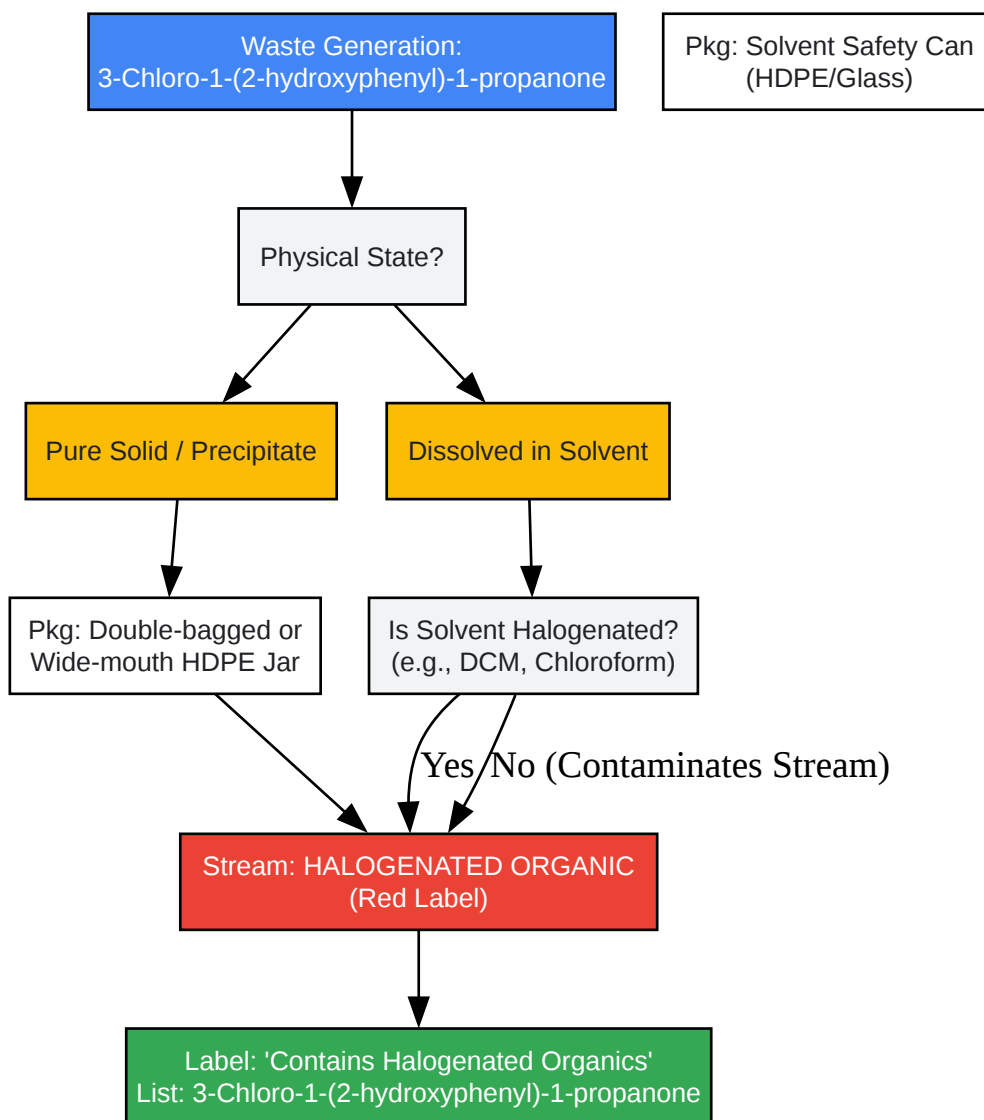
Waste Stream Classification Logic

Proper segregation is the single most effective safety measure in chemical disposal.^[2]

- Stream: Halogenated Organic Waste.^[2]
- Rationale: The presence of the chlorine atom prevents this from being burned in standard fuel-blending kilns used for non-halogenated solvents.^{[1][2]} It requires specific incinerators equipped with scrubbers to capture acidic byproducts (HCl).^[2]

- Cost & Safety Impact: Mixing this with non-halogenated waste (e.g., acetone, ethanol) contaminates the entire container, forcing the expensive "halogenated" classification on the whole volume.

Figure 1: Disposal Decision Matrix



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Caption: Logical flow for determining the correct waste stream and packaging requirements. Note that even if dissolved in non-halogenated solvents, the presence of the solute mandates the Halogenated stream.[3]

Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure Solid (Expired/Excess)

- PPE: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.^{[2][4]} Perform in a fume hood.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste bucket.^{[1][2]}
- Transfer: Transfer the solid carefully to avoid dust generation. Do not dissolve it just for disposal—solid disposal is often cheaper and safer.^[2]
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**3-Chloro-1-(2-hydroxyphenyl)-1-propanone**"^{[1][2]}
 - Hazard Checkbox: Toxic, Irritant.^[2]
- Storage: Screw the lid tight. Store in the Satellite Accumulation Area (SAA) away from bases and oxidizers.^[2]

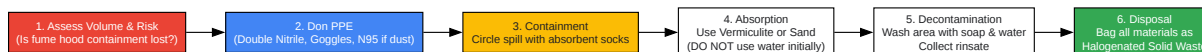
Scenario B: Disposal of Reaction Mixtures (Liquid)

- Segregation: Ensure the collection carboy is marked "Halogenated Waste."^[2]
- Compatibility Check: Ensure the waste container does not contain strong bases (NaOH, KOH) or strong oxidizers (Nitric acid).^[2]
 - Expert Tip: If the reaction mixture is basic, neutralize it to pH 6-8 with dilute acid (like HCl or Acetic Acid) before adding it to the waste drum to prevent exothermic polymerization or elimination reactions in the drum.^[2]
- Transfer: Pour into the carboy using a funnel. Close the latch/cap immediately after use.^[2]

Spill Contingency & Emergency Response

Because of the alkylating nature of the compound, spills must be treated as a chemical threat, not just a nuisance.^[2]

Figure 2: Spill Response Workflow



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Caption: Operational workflow for managing spills. Emphasis is placed on dry absorption to prevent spreading the chemical via water.[2]

Specific Spill Instructions:

- Isolate: Evacuate the immediate area if dust is airborne.[2]
- Absorb: Cover liquid spills with vermiculite, sand, or a commercial solvent absorbent pad.[2] If solid, cover with wet paper towels to prevent dust, then scoop.[2]
- Decontaminate Surface: Once the bulk material is removed, scrub the surface with a soap/water solution.[2]
- Waste: All absorbent materials, gloves used during cleanup, and scoopers must be bagged and tagged as hazardous waste.[2]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 81899, Acetic acid, 2-((aminoiminomethyl)thio)- [Related Chloropropiophenone Structure Analysis]. Retrieved from [[Link](#)][1][2]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Management of Halogenated Solvents.[2] Retrieved from [[Link](#)]

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